

Physical and chemical properties of tripropyl borate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tripropyl borate

Cat. No.: B1346979

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of **Tripropyl Borate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties of **tripropyl borate**, an important organoboron compound with applications in organic synthesis and materials science. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development, with a focus on quantitative data, detailed experimental protocols, and visual representations of key processes.

Physical Properties

Tripropyl borate is a colorless, clear liquid with a mild, fruity odor.^[1] It is an organoboron compound where three propyl groups are attached to a central boron atom through oxygen atoms.^[2]

Quantitative Physical Data

The key physical properties of **tripropyl borate** are summarized in the table below for easy reference and comparison.

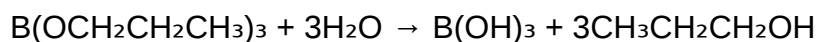
Property	Value	Reference
Molecular Formula	C9H21BO3	[1][2][3][4][5][6][7]
Molecular Weight	188.07 g/mol	[2][3][4][5][6][7]
CAS Number	688-71-1	[1][2][3][4][5][6][7][8]
Appearance	Colorless, clear liquid	[1][2][9][10]
Boiling Point	175-177 °C	[6][9][11][12]
Melting Point	< 0 °C	[9][11]
Density	0.857 g/mL at 25 °C	[6][9][11][12]
Refractive Index (n _{20/D})	1.395	[9][11][12]
Flash Point	32 °C (90 °F)	[9][11]
Solubility	Soluble in organic solvents (e.g., alcohol, ether, benzene); decomposes in water.[1][9][11][13]	
Water Solubility	Very slightly soluble (0.34 g/L at 25 °C)	[1]

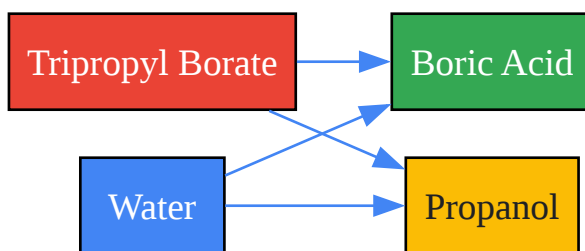
Chemical Properties and Reactivity

Tripropyl borate is a versatile reagent in organic synthesis.[13] It is known for its sensitivity to moisture and undergoes hydrolysis to form boric acid and propanol.[2] It also participates in other important chemical transformations.

Hydrolysis

The presence of moisture leads to the hydrolysis of **tripropyl borate**, a reaction that can be significant and needs to be considered during its handling and storage.[2] The reaction proceeds as follows:





[Click to download full resolution via product page](#)

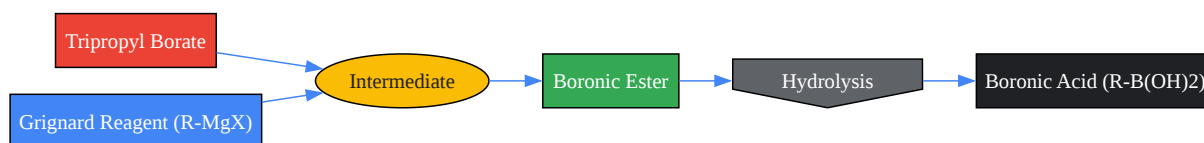
Caption: Hydrolysis of **Tripropyl Borate**.

Transesterification

Tripropyl borate can undergo transesterification reactions with other alcohols, which involves the exchange of the propyl groups with other alkyl groups. This reaction is often catalyzed by acids or bases.

Reaction with Grignard Reagents

Tripropyl borate reacts with Grignard reagents ($R-MgX$) to form boronic esters, which can then be hydrolyzed to produce boronic acids. This is a crucial reaction for the synthesis of various organic compounds.



[Click to download full resolution via product page](#)

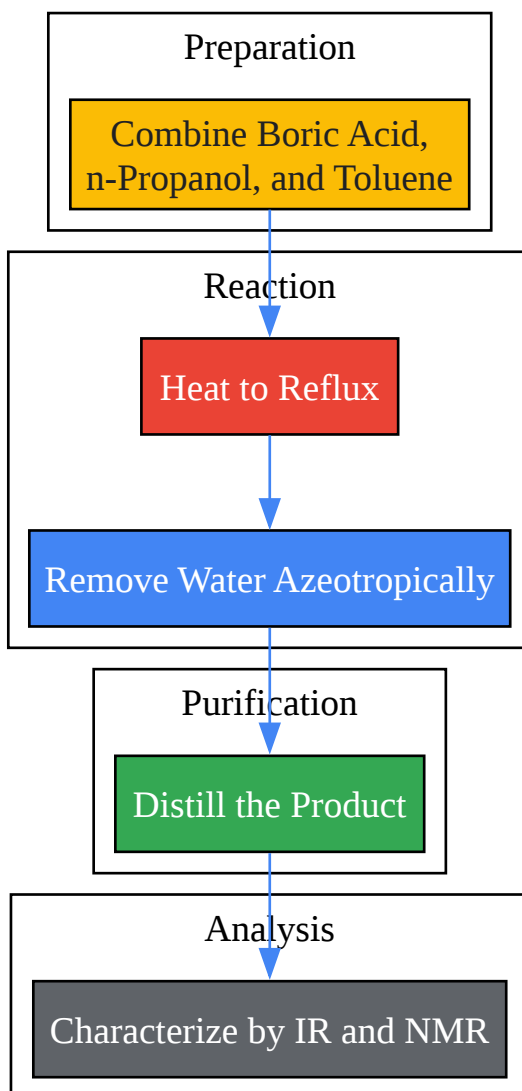
Caption: Reaction with Grignard Reagent.

Experimental Protocols

This section provides detailed methodologies for the synthesis of **tripropyl borate** and the determination of its key physical properties.

Synthesis of Tripropyl Borate

This protocol describes the synthesis of **tripropyl borate** from boric acid and n-propanol via a dehydration reaction.



[Click to download full resolution via product page](#)

Caption: Synthesis Workflow.

Materials:

- Boric acid (1.02 g)

- Dry n-propanol (4 mL)
- Toluene (2 mL)
- Boiling chip
- Round-bottom flask (50 mL)
- Reflux condenser with a side arm (e.g., Hickman still)
- Heating mantle or hot plate
- Pipette

Procedure:

- Place 1.02 g of boric acid and a boiling chip into a 50 mL round-bottom flask.[\[4\]](#)
- Add 4 mL of dry n-propanol and 2 mL of toluene to the flask.[\[4\]](#)
- Attach a reflux condenser with a side arm to the flask.[\[4\]](#)
- Heat the mixture to reflux using a heating mantle.[\[4\]](#)
- As the reaction proceeds, an azeotrope of water and toluene will collect in the side arm of the condenser. Periodically remove this azeotrope using a pipette.[\[4\]](#)
- Continue heating until water no longer collects in the side arm and the temperature of the reaction mixture rises.[\[4\]](#)
- Once the reaction is complete, cool the flask to room temperature.
- The remaining liquid is crude **tripropyl borate**. Purify the product by distillation, collecting the fraction that boils at 175-177 °C.

Determination of Physical Properties

The following are general protocols for determining the physical properties of liquid compounds, which can be applied to **tripropyl borate** with appropriate safety precautions for a

flammable liquid.

3.2.1. Boiling Point Determination The boiling point can be determined by heating a small sample of the liquid in a test tube containing an inverted capillary tube. The temperature at which a continuous stream of bubbles emerges from the capillary tube is recorded as the boiling point.

3.2.2. Density Measurement The density of a liquid can be measured using a pycnometer. The pycnometer is first weighed empty, then filled with the liquid and weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

3.2.3. Refractive Index Measurement A refractometer is used to measure the refractive index. A small drop of the liquid is placed on the prism of the refractometer, and the refractive index is read directly from the instrument's scale. Temperature control is crucial for accurate measurements.

3.2.4. Flash Point Determination The flash point is determined using a closed-cup apparatus (e.g., Pensky-Martens or Abel). The liquid is heated at a controlled rate, and an ignition source is periodically introduced into the vapor space above the liquid. The flash point is the lowest temperature at which the vapors ignite.

Applications

Tripropyl borate serves as a versatile reagent and intermediate in various chemical processes:

- **Organic Synthesis:** It is used as a reagent in organic synthesis, for example, in the formation of boronic esters.[\[13\]](#)
- **Solvent:** Due to its ability to dissolve a range of organic compounds, it can be used as a solvent for reactions.[\[13\]](#)
- **Catalyst:** It can act as a catalyst in polymerization reactions.[\[1\]](#)
- **Flame Retardant:** It is used as a flame retardant in plastics.[\[1\]](#)
- **Cross-linking Agent:** It finds application as a cross-linking agent in polymers.[\[1\]](#)[\[13\]](#)

Safety and Handling

Tripropyl borate is a flammable liquid and should be handled with care.^{[1][2]} It is also sensitive to moisture.^{[1][11]} Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this compound. Work should be conducted in a well-ventilated area, away from ignition sources. Store in a tightly sealed container in a cool, dry place.^[9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. studylib.net [studylib.net]
- 2. aidic.it [aidic.it]
- 3. application.wiley-vch.de [application.wiley-vch.de]
- 4. studylib.net [studylib.net]
- 5. How to Calculate Density of a Liquid Substance | Physics | Study.com [study.com]
- 6. Boric acid (H₃BO₃), tripropyl ester | C₉H₂₁BO₃ | CID 12711 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Tripropyl borate [webbook.nist.gov]
- 8. CN104119367A - Preparation method of aryl boric acid - Google Patents [patents.google.com]
- 9. researchgate.net [researchgate.net]
- 10. calnesis.com [calnesis.com]
- 11. digitalcommons.njit.edu [digitalcommons.njit.edu]
- 12. solubilityofthings.com [solubilityofthings.com]
- 13. CN104356152A - Method for producing high-purity triisopropyl borate through system external circulation reaction dehydration - Google Patents [patents.google.com]

- To cite this document: BenchChem. [Physical and chemical properties of tripropyl borate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346979#physical-and-chemical-properties-of-tripropyl-borate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com